

# An In-depth Technical Guide to 2,4-Dimethyl-3-pentanol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,4-Dimethyl-3-pentanol

Cat. No.: B146734

[Get Quote](#)

This guide provides a comprehensive overview of the chemical and physical properties, spectroscopic data, and synthesis of **2,4-Dimethyl-3-pentanol**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

**2,4-Dimethyl-3-pentanol**, also known as diisopropylcarbinol, is a secondary alcohol. Its structure consists of a five-carbon pentane chain with methyl groups at positions 2 and 4, and a hydroxyl group at position 3.

Structural Formula:  $(\text{CH}_3)_2\text{CHCH}(\text{OH})\text{CH}(\text{CH}_3)_2$

Molecular Formula:  $\text{C}_7\text{H}_{16}\text{O}$

IUPAC Name: 2,4-dimethylpentan-3-ol

CAS Number: 600-36-2

A summary of its key physical and chemical properties is presented in the table below.

Property	Value
Molecular Weight	116.20 g/mol
Appearance	Colorless liquid
Boiling Point	139-140 °C
Density	0.829 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.425
Flash Point	37 °C
Water Solubility	7000 mg/L at 25 °C
XLogP3	2.3

## Spectroscopic Data

The following tables summarize the key spectroscopic data for the characterization of **2,4-Dimethyl-3-pentanol**.

### <sup>1</sup>H NMR Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
3.00	Triplet	1H	CH-OH	6
1.75	Nonet	2H	CH(CH <sub>3</sub> ) <sub>2</sub>	6
1.43	Broad Singlet	1H	OH	-
0.92	Doublet	12H	CH(CH <sub>3</sub> ) <sub>2</sub>	6

### <sup>13</sup>C NMR Spectroscopy

Chemical Shift ( $\delta$ ) ppm	Assignment
82	C3 (CH-OH)
30	C2, C4 (CH)
17	C1, C5 and methyls on C2, C4

## Infrared (IR) Spectroscopy

Wavenumber ( $\text{cm}^{-1}$ )	Interpretation
3629	O-H stretch (free)
3474	O-H stretch (hydrogen-bonded)
2964	C-H stretch (alkane)
1471	C-H bend (alkane)
1385	C-H bend (gem-dimethyl)
1051	C-O stretch

## Mass Spectrometry (Electron Ionization)

m/z	Interpretation
116	$[\text{M}]^+$ (Molecular ion)
101	$[\text{M}-\text{CH}_3]^+$
87	$[\text{M}-\text{C}_2\text{H}_5]^+$
73	$[\text{M}-\text{C}_3\text{H}_7]^+$ (base peak)
57	$[\text{C}_4\text{H}_9]^+$
43	$[\text{C}_3\text{H}_7]^+$

## Experimental Protocols

Detailed methodologies for the synthesis of **2,4-Dimethyl-3-pentanol** are provided below.

## Synthesis via Reduction of 2,4-Dimethyl-3-pentanone

This protocol describes the synthesis of **2,4-Dimethyl-3-pentanol** through the reduction of its corresponding ketone, 2,4-Dimethyl-3-pentanone (diisopropyl ketone).

Materials:

- 2,4-Dimethyl-3-pentanone
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol
- Diethyl ether
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

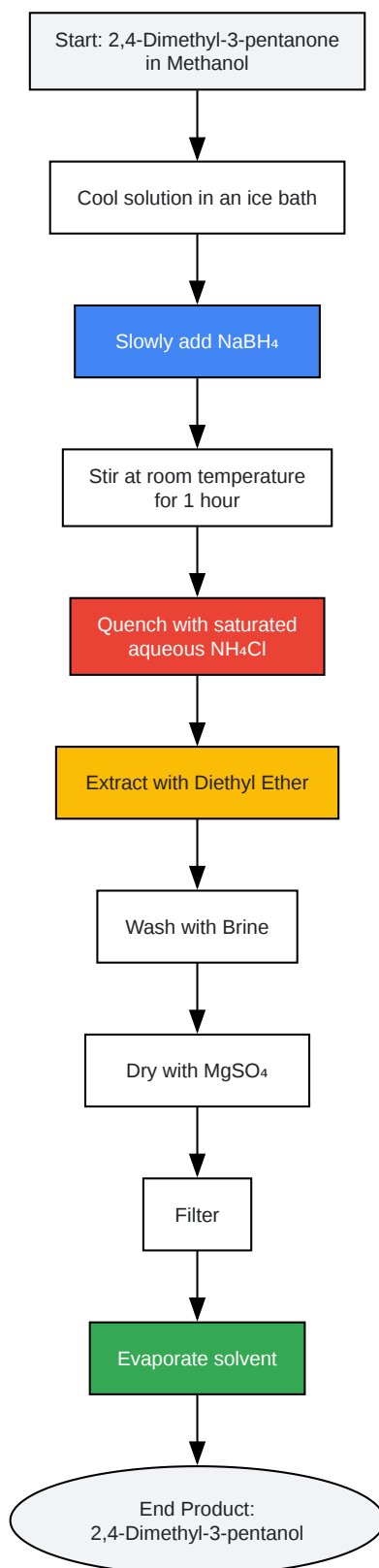
- In a round-bottom flask, dissolve 2,4-Dimethyl-3-pentanone in methanol.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the cooled solution while stirring.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1 hour.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.

- Extract the product with diethyl ether using a separatory funnel.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to yield **2,4-Dimethyl-3-pentanol**.

## Mandatory Visualizations

### Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2,4-Dimethyl-3-pentanol** via the reduction of 2,4-Dimethyl-3-pentanone.



[Click to download full resolution via product page](#)

### Synthesis of **2,4-Dimethyl-3-pentanol** Workflow

- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4-Dimethyl-3-pentanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146734#2-4-dimethyl-3-pentanol-structural-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)